

Epyrifenacil's Systemic Action in Weed Control: A Technical Guide

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Compound of Interest

Compound Name: Epyrifenacil

Cat. No.: B8306211

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Executive Summary

Epyrifenacil is a novel, broad-spectrum herbicide distinguished by its systemic action, a unique characteristic for a protoporphyrinogen IX oxidase (PPO) inhibitor.^[1] Developed by Sumitomo Chemical, this pyrimidinedione-class herbicide is applied as a proherbicide and is converted within the plant to its active acid metabolite.^{[1][2][3]} This active form is mobile within the phloem, enabling translocation throughout the weed to control both broadleaf and grass species, including some biotypes resistant to other PPO inhibitors.^[1] Its efficacy at low use rates and low vapor pressure further establish **Epyrifenacil** as a significant tool for modern weed management and resistance mitigation strategies.

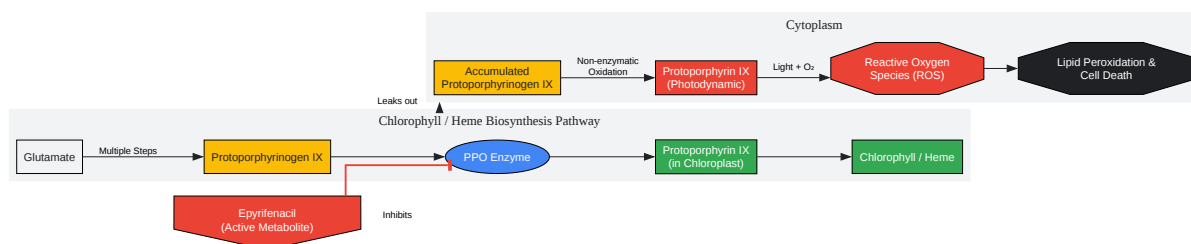
Introduction

Protoporphyrinogen IX oxidase (PPO) inhibiting herbicides, classified under HRAC Group 14, have historically been characterized as "contact" herbicides. Their rapid, light-dependent mechanism of action causes swift cell membrane damage, which typically limits their movement within the plant. **Epyrifenacil** represents a paradigm shift in this class. Belonging to the pyrimidinedione chemical family, it possesses a unique three-ring structure that contributes to its distinct biological activity. It offers a foliar solution for broad-spectrum weed management, demonstrating systemic control of grasses—a notable advantage over many commercial PPO inhibitors. This guide provides a detailed technical overview of the mechanism, systemic action, performance data, and experimental evaluation of **Epyrifenacil**.

Mechanism of Action: PPO Inhibition

Epyrifenacil's herbicidal activity stems from the inhibition of the enzyme protoporphyrinogen IX oxidase (PPO). This enzyme is critical in both the chlorophyll (in plants) and heme (in plants and mammals) biosynthesis pathways, where it catalyzes the oxidation of protoporphyrinogen IX into protoporphyrin IX (Proto IX).

When **Epyrifenacil**'s active metabolite inhibits PPO in the chloroplast, the substrate protoporphyrinogen IX accumulates and leaks into the cytoplasm. There, it is rapidly oxidized to the highly photodynamic Proto IX. In the presence of light and oxygen, Proto IX generates a cascade of reactive oxygen species (ROS), which initiate lipid peroxidation. This process leads to the rapid disintegration of cellular membranes, resulting in fluid leakage, loss of cell function, and ultimately, plant death.

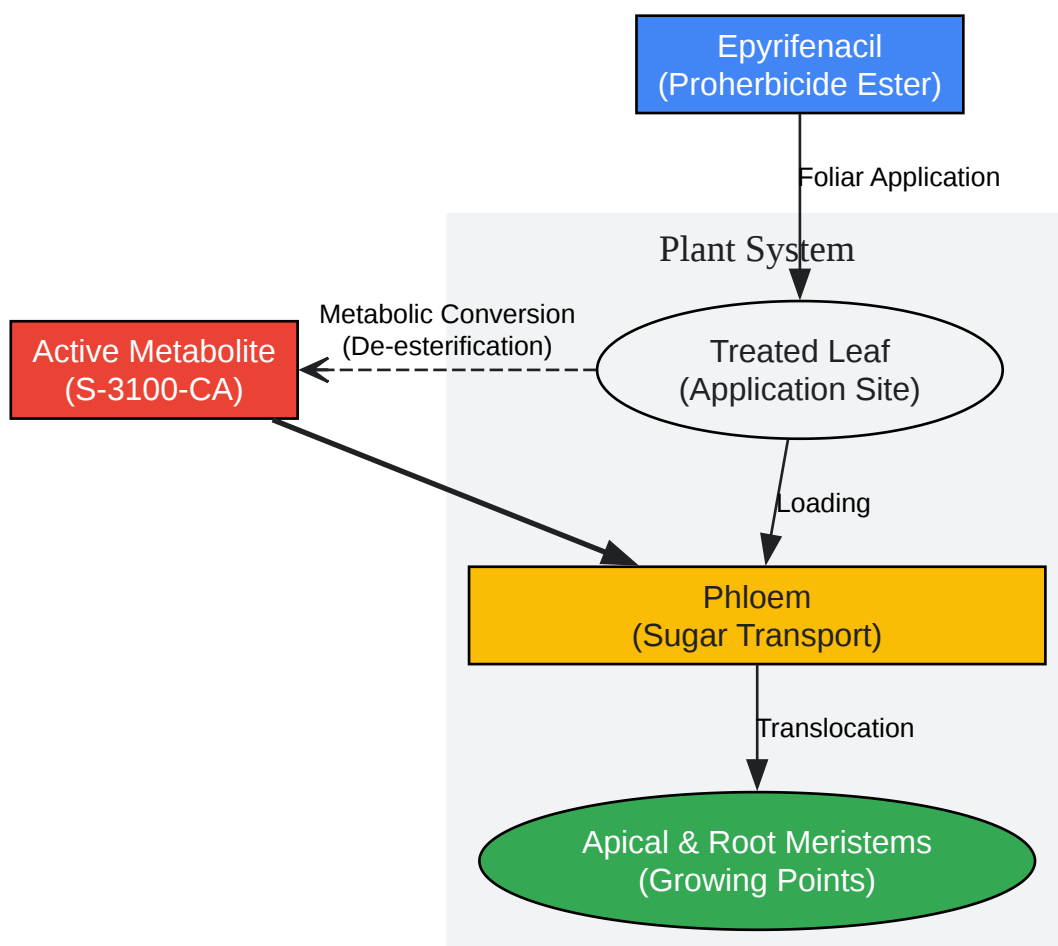


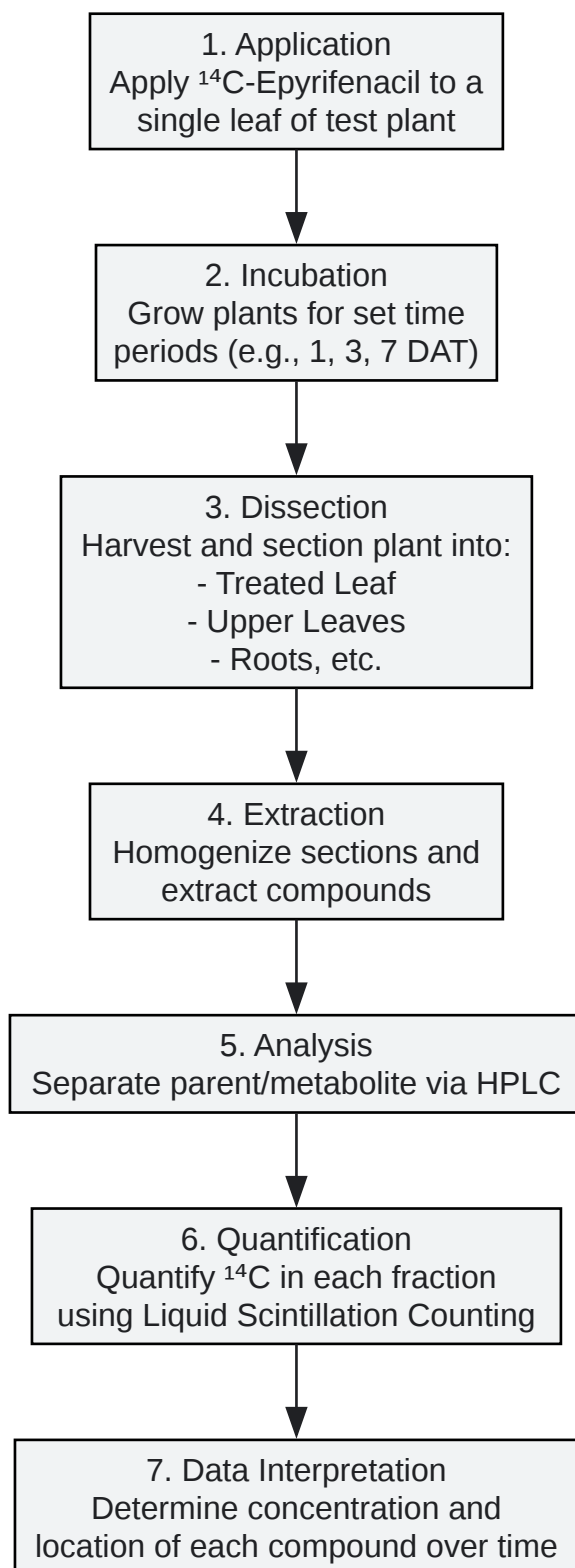
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Caption: Mechanism of Action for **Epyrifenacil** via PPO Inhibition.

Systemic Action and Biokinetics

A key innovation of **Epyrifenacil** is its systemic activity, which is uncharacteristic of PPO inhibitors. **Epyrifenacil** itself is a proherbicide. After foliar application, it is absorbed and de-esterified into its herbicidally active carboxylic acid metabolite, S-3100-CA. While the parent ester shows limited movement, the acid metabolite is readily loaded into the phloem and translocated throughout the plant. This systemic movement allows the herbicide to reach and control critical meristematic tissues in both shoots and roots, which is particularly important for the control of grass weeds.





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References

- 1. Epyrifenacil, a new systemic PPO-inhibiting herbicide for broad-spectrum weed control - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Epyrifenacil | C₂₁H₁₆ClF₄N₃O₆ | CID 12097345 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Comparative hepatotoxicity of a herbicide, epyrifenacil, in humans and rodents by comparing the dynamics and kinetics of its causal metabolite [jstage.jst.go.jp]
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